4-Benzylpyridazine: Molecular Characterization and Analytica

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Benzylpyridazine*
CAS No.:	*53074-22-9*
Cat. No.:	*B8716704*

Get Quote

Executive Summary

4-Benzylpyridazine is a fundamental heterocyclic scaffold utilized extensively in medicinal chemistry and modern drug discovery. Characterized by a the 4-position, this molecule serves as a vital building block for synthesizing advanced targeted therapeutics, particularly in oncology. This technical w properties—specifically its molecular weight and chemical formula—alongside the field-proven analytical protocols required for its structural validation

Physicochemical Profiling and Molecular Data

The foundational identity of **4-benzylpyridazine** is defined by its molecular formula, C11H10N2, which yields a molecular weight of 170.21 g/mol 1. T bridge to a phenyl ring, creating a rigid yet lipophilic profile ideal for target binding.

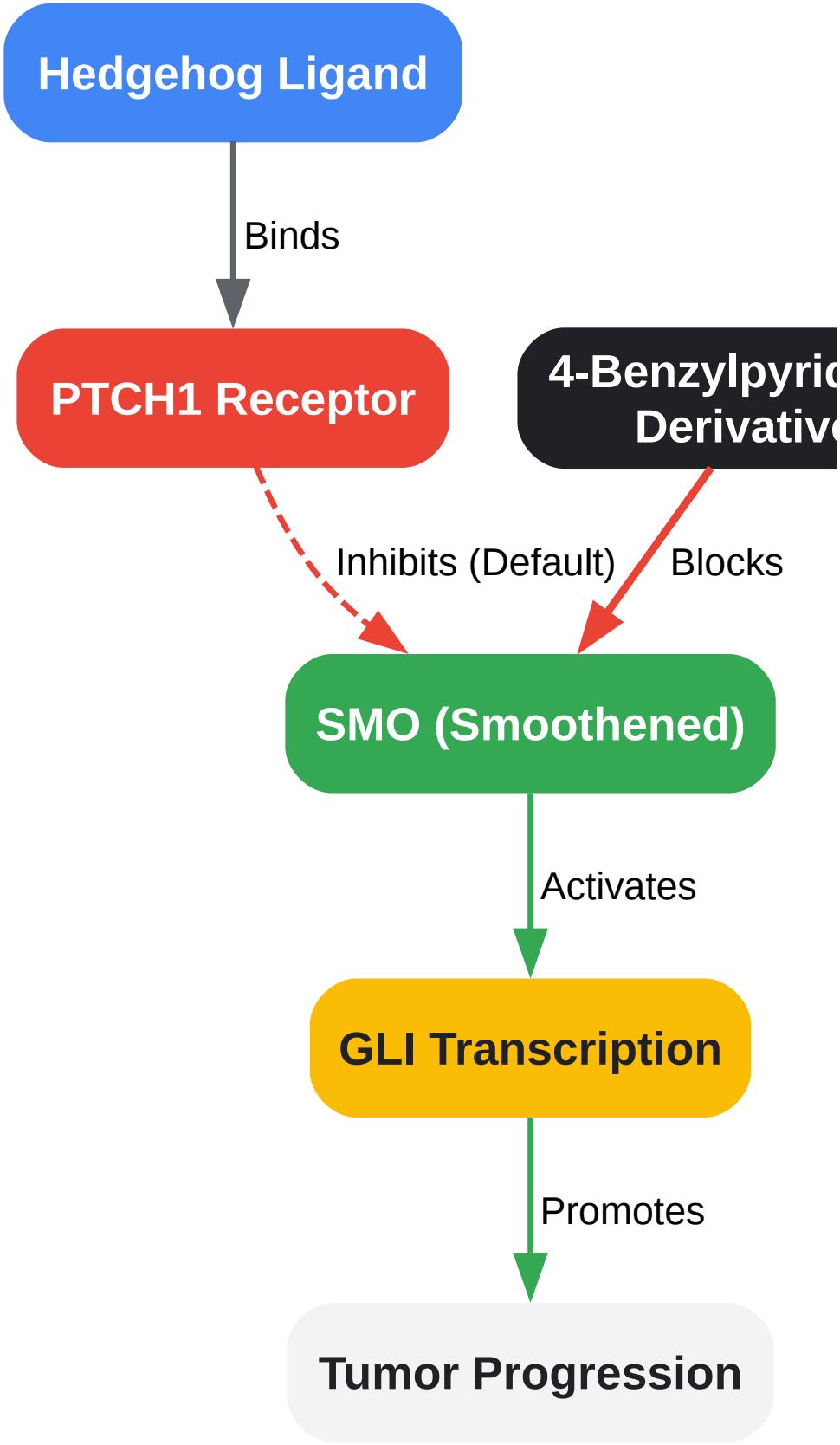
Table 1: Quantitative Physicochemical Parameters of **4-Benzylpyridazine**

Parameter	Value	Analytical
Chemical Formula	C11H10N2	Defines the
Molecular Weight	170.21 g/mol	Primary targ
Monoisotopic Mass	170.0844 Da	Crucial for H
CAS Registry Number	53074-22-9	Unique ident
Hydrogen Bond Acceptors	2	Influences p

Pharmacological Significance: The Hedgehog (Hh) Pathway

In drug development, the **4-benzylpyridazine** scaffold is highly prized for its ability to interact with specific kinase and receptor targets. A prominent e Derivatives of **4-benzylpyridazine**, such as the clinical candidate NVP-LEQ506, have demonstrated the ability to reduce Gli mRNA expression and p medulloblastoma 2.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Hedgehog signaling pathway inhibition by **4-benzylpyridazine** derivatives.

© 2026 BenchChem. All rights reserved.

Analytical Validation Protocol: Confirming Formula and Weight

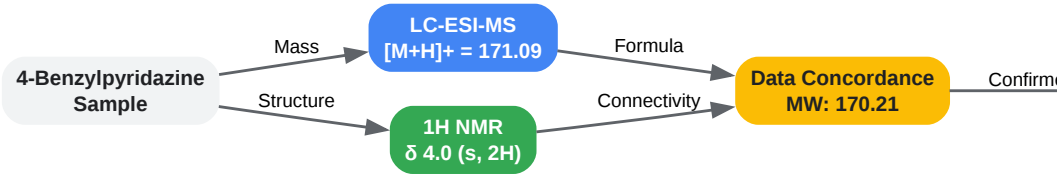
To ensure scientific integrity during the synthesis or procurement of **4-benzylpyridazine**, researchers must employ an orthogonal analytical approach Chromatography-Mass Spectrometry (LC-MS) and Nuclear Magnetic Resonance (NMR) to validate the C11H10N2 formula and 170.21 g/mol molecu

Step 1: High-Resolution Mass Spectrometry (HRMS) via LC-ESI-MS

- Methodology: Dissolve 1 mg of the sample in LC-MS grade methanol. Inject 2 µL into a C18 reverse-phase column using a mobile phase gradient Analyze using positive mode Electrospray Ionization (ESI+).
- Causality behind choice: The two pyridazine nitrogens are highly basic and readily accept a proton in the acidic mobile phase. This guarantees the the exact mass of the molecule without inducing unwanted fragmentation artifacts.
- Self-Validation Mechanism: The protocol acts as a self-validating system by comparing the theoretical monoisotopic mass of the protonated adduct m/z. An experimental error margin of < 5 ppm definitively confirms the elemental formula C11H10N2.

Step 2: 1H Nuclear Magnetic Resonance (NMR) Structural Elucidation

- Methodology: Dissolve 10 mg of the compound in 0.6 mL of deuterated chloroform (CDCl3). Acquire a 1H NMR spectrum at 400 MHz.
- Causality behind choice: While HRMS confirms the C11H10N2 formula, it cannot differentiate between structural isomers (e.g., 3-benzylpyridazine spatial connectivity. The critical diagnostic signal is the methylene bridge (-CH2-) connecting the pyridazine and phenyl rings.
- Self-Validation Mechanism: The integration of the proton signals must perfectly sum to 10, matching the H10 in the formula. Specifically, the charac confirming the intact benzyl (-CH2-Ph) group 3. The pyridazine protons appear distinctly downfield (δ 9.09 and 9.06 ppm), confirming the specific 4



Click to download full resolution via product page

Self-validating analytical workflow for **4-benzylpyridazine** verification.

Conclusion

4-Benzylpyridazine (C11H10N2, MW: 170.21 g/mol) is a structurally compact yet pharmacologically potent scaffold. By adhering to rigorous, orthog of HRMS with the structural connectivity mapping of NMR—researchers can confidently validate this molecule for downstream applications in comple

References

- Dictionary Of Organic Compounds (Provides CAS, MW, Formula). VDOC.PUB. Available at:[https://vertexaisearch.cloud.google.com/grounding-ap DBw41X2UKs_rYybEv5056iGbsoEnHoTqqgT2GmHRcT9PVMtekMTN2u4U85VSZK6-0HtwOp9Ttz188URrkYyPXO43L5Y6M9l1G0OzH5XB6GLsC
- Design, synthesis, cytotoxicity and 3D-QSAR analysis of new 3,6-disubstituted-1,2,4,5-tetrazine derivatives as potential antitumor agents (Provides Chemistry. Available at:[https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFoxLAGYu-rHrnBsBz8ybAg5FkXieOdNdkYqfHqum SM2ERsD_NtiQ7faEnZiQ_ZrEXrEqDxG2juYVW15gMUPWKdcngg-Ubfsh-g0tF213dSIIy6OBSk-fOeLrnTMbYe6KQ5FMtriWaM9w4q6MQt11HmE-0 cCOhS6TFBTnRZIvdhlf5fJfEHWCs3sqqg02UEauz99QZUf52iPAfj7RpnwcOZztuStVB5Q6h-a2PFBu3erqI6aPbUHZKoqYXe-3NfORS78]
- US20140107340A1 - Benzamides (Provides 1H NMR validation data). Google Patents. Available at:[https://vertexaisearch.cloud.google.com/groun redirect/AUZIYQGox0ZR1oUl43LSSDJCRUrqhZGete9CXL9qmfbo2KMrbmJvcnSapQdCaPKdkof65KN6NWdvMVOLFQodvtWPhhBXplytcURt1rcz

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. vdoc.pub [vdoc.pub]
- 2. Design, synthesis, cytotoxicity and 3D-QSAR analysis of new 3,6-disubstituted-1,2,4,5-tetrazine derivatives as potential antitumor agents - Arabi
- 3. US20140107340A1 - Benzamides - Google Patents [patents.google.com]

- To cite this document: BenchChem. [4-Benzylpyridazine: Molecular Characterization and Analytical Validation Guide]. BenchChem, [2026]. [Online [https://www.benchchem.com/product/b8716704/docs#4-benzylpyridazine-molecular-characterization-and-analytical-validation-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United

Phone: (601) 213-4426

Email: info@benchchem.co

Contact our Ph.D. Support Team for a compatibility check